

Personal protective equipment for handling 4-(Methylthio)phenylacetic acid

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Compound of Interest

Compound Name: 4-(Methylthio)phenylacetic acid

Cat. No.: B095306

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Essential Safety and Handling Guide for 4-(Methylthio)phenylacetic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides critical safety and logistical information for the proper handling and disposal of **4-(Methylthio)phenylacetic acid**, a compound that requires careful management due to its potential hazards. Adherence to these procedural steps is essential for minimizing risk and ensuring operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Methylthio)phenylacetic acid is classified as an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields conforming to EN166, or chemical safety goggles.[4]	Protects against splashes and airborne particles that can cause serious eye irritation.[1][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after handling.[4]	Prevents direct skin contact, which can cause irritation.[1][5]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used, especially when handling the powder form or when adequate ventilation is not available.[2]	Minimizes the inhalation of dust particles that can lead to respiratory tract irritation.[1][3]
Skin and Body Protection	A laboratory coat, long-sleeved shirt, and long pants should be worn to prevent skin contact.	Provides a barrier against accidental spills and contamination.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-(Methylthio)phenylacetic acid** is crucial for safety. The following steps should be followed diligently:

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to control dust and vapors.[4]
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before commencing work.
 - Don all required PPE as specified in the table above.

- Handling the Compound:
 - When weighing or transferring the solid material, do so carefully to minimize the generation of dust.[4]
 - Avoid direct contact with the skin and eyes.[4]
 - If creating a solution, slowly add the solid to the solvent to prevent splashing.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[4][5]
 - Clean all equipment and the work area to remove any residual contamination.
 - Remove and dispose of gloves and any other contaminated disposable PPE in a designated waste container.

Disposal Plan

Proper disposal of **4-(Methylthio)phenylacetic acid** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

- Chemical Waste:
 - All waste containing **4-(Methylthio)phenylacetic acid** should be collected in a suitable, closed, and properly labeled container for chemical waste.[4][6]
 - Do not dispose of this chemical down the drain or in the general trash.
 - Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines. The waste may be sent to a licensed chemical incinerator.[4]
- Container Disposal:
 - Empty containers should be rinsed thoroughly with an appropriate solvent.

- The rinsate must be collected and disposed of as chemical waste.
- Once decontaminated, the container can be disposed of according to institutional protocols for laboratory glassware or plastic.

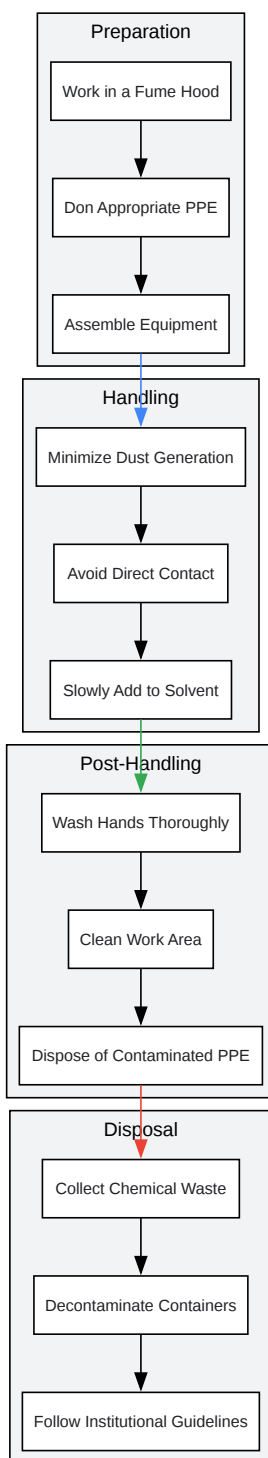
First Aid Measures

In the event of accidental exposure, immediate action is necessary:

- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[4]
- After skin contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.^[4]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[4]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[4]

The following diagram illustrates the workflow for the safe handling of **4-(Methylthio)phenylacetic acid**, from preparation to disposal.

Safe Handling Workflow for 4-(Methylthio)phenylacetic Acid

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Safe Handling Workflow Diagram

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References

- 1. 4-(Methylthio)phenylacetic acid | C₉H₁₀O₂S | CID 4983912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Methylthio)phenylacetic acid 99 16188-55-9 [sigmaaldrich.com]
- 3. 4-Methylthiophenylacetic acid | 16188-55-9 [chemicalbook.com]
- 4. 4-(Methylthio)phenylacetic acid | CAS#:16188-55-9 | Chemsrcc [chemsrc.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. westliberty.edu [westliberty.edu]
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